

6-Bromopicolinic acid molecular weight and formula

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Compound of Interest

Compound Name: **6-Bromopicolinic acid**

Cat. No.: **B189399**

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In-Depth Technical Guide to 6-Bromopicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromopicolinic acid**, a key building block in organic synthesis, particularly in the development of novel pharmaceuticals and complex molecular architectures. This document details its fundamental chemical properties, a robust synthesis protocol, and its application in the formation of chiral ligands.

Core Molecular and Physical Data

6-Bromopicolinic acid, also known as 6-bromo-2-pyridinecarboxylic acid, is a halogenated derivative of picolinic acid. Its chemical structure, featuring a carboxylic acid and a bromine atom on the pyridine ring, makes it a versatile reagent for a variety of chemical transformations.

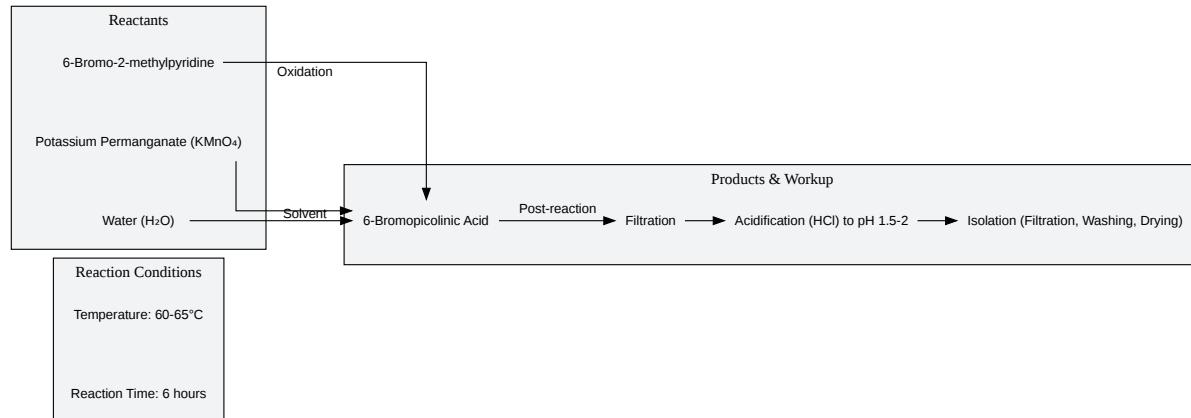
The key quantitative data for **6-Bromopicolinic acid** are summarized in the table below for easy reference and comparison.

Parameter	Value
Molecular Formula	C ₆ H ₄ BrNO ₂ [1]
Molecular Weight	202.01 g/mol [1]
CAS Number	21190-87-4
Melting Point	192-194 °C
Appearance	White to off-white solid/powder
Synonyms	6-Bromopyridine-2-carboxylic acid

Synthesis of 6-Bromopicolinic Acid: An Experimental Protocol

The following protocol for the synthesis of **6-Bromopicolinic acid** is adapted from established methodologies, such as the oxidation of 6-bromo-2-methylpyridine.[\[2\]](#) This method provides a reliable route to high-purity **6-Bromopicolinic acid** suitable for research and development purposes.

Reaction Scheme



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Caption: Reaction scheme for the synthesis of **6-Bromopicolinic acid**.

Materials and Equipment

- 6-bromo-2-methylpyridine
- Potassium permanganate (KMnO₄)
- 10% Hydrochloric acid (HCl)
- Water
- Reaction flask equipped with a mechanical stirrer, thermometer, and condenser

- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- pH meter or pH paper

Procedure

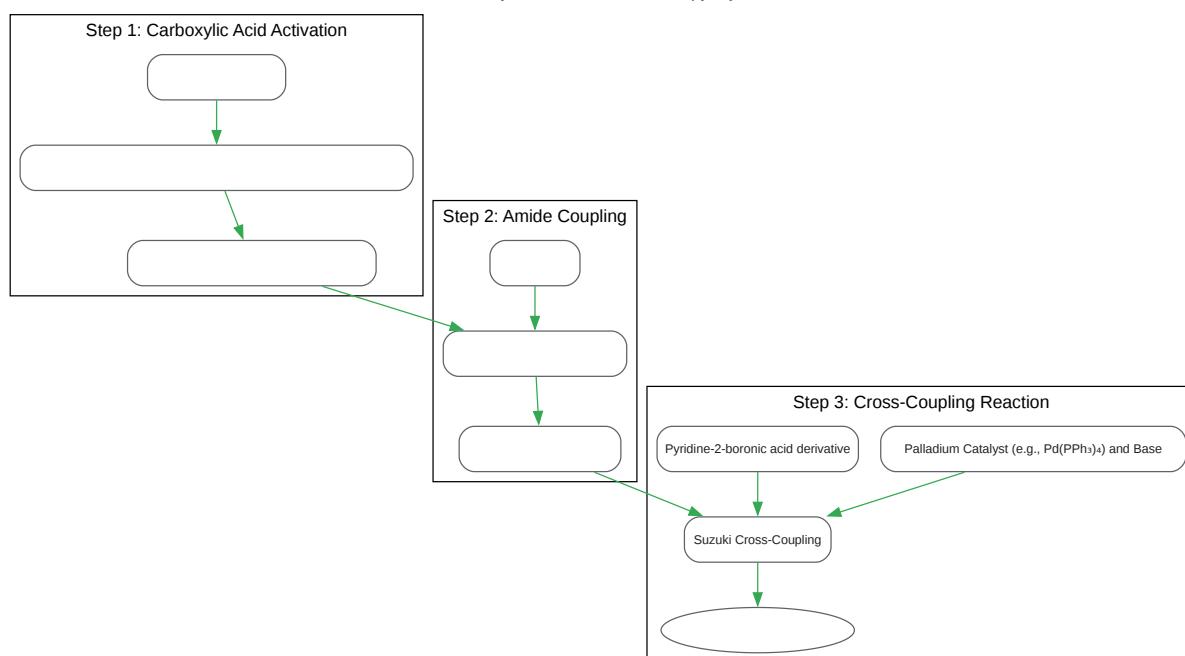
- Reaction Setup: In a reaction flask, combine 6-bromo-2-methylpyridine (e.g., 28.6 g) and water (e.g., 600 mL).[2]
- Heating: Begin stirring the mixture and heat it to 60°C.[2]
- Addition of Oxidant: Once the temperature is stable, add potassium permanganate (e.g., 68.3 g) in batches over a period of time.[2]
- Reaction: After the addition is complete, maintain the reaction temperature and continue stirring for 6 hours.[2]
- Cooling and Filtration: Once the reaction is complete, cool the mixture to room temperature. Filter the reaction mixture to remove manganese dioxide precipitate.[2]
- Acidification: Adjust the pH of the filtrate to 1.5-2 using a 10% solution of hydrochloric acid. This will cause the **6-Bromopicolinic acid** to precipitate out of the solution.[2]
- Isolation: Collect the white solid product by filtration. Wash the solid with cold water and then dry it thoroughly.[2]
- Purity Analysis: The purity of the obtained **6-Bromopicolinic acid** can be assessed using techniques such as High-Performance Liquid Chromatography (HPLC).[2]

Application in Organic Synthesis: A Workflow Example

6-Bromopicolinic acid is a valuable precursor in the synthesis of more complex molecules. A notable application is in the preparation of chiral 2,2'-dipyridylamines, which are important

ligands in asymmetric catalysis. The following diagram illustrates the logical workflow for this synthetic application.

Workflow: Synthesis of Chiral 2,2'-Dipyridylamines



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